

Best practices for storing and handling Clk1-IN-4

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Compound of Interest

Compound Name: Clk1-IN-4
Cat. No.: B15586572

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Technical Support Center: Clk1-IN-4

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **Clk1-IN-4**. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the integrity and optimal performance of this inhibitor in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **Clk1-IN-4** powder?

For long-term storage, the lyophilized powder should be stored at -20°C for up to 3 years, or at 4°C for up to 2 years.

Q2: What are the recommended storage conditions for **Clk1-IN-4** stock solutions?

Once reconstituted in a solvent such as DMSO, stock solutions of **Clk1-IN-4** should be stored at -80°C for up to 6 months, or at -20°C for up to 1 month^[1]. It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Q3: How should I prepare the working solution for my experiments?

For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use^{[1][2]}. For in vitro assays, the working solution can be prepared by diluting the stock solution with the appropriate assay buffer.

Q4: What should I do if I observe precipitation in my stock solution?

If precipitation or phase separation occurs during the preparation of your stock solution, you can gently heat the solution and/or use sonication to aid in dissolution[1][3].

Q5: What are the general safety precautions for handling **Clk1-IN-4**?

Clk1-IN-4 is for research use only[1][2]. As with any chemical compound, it is essential to consult the Material Safety Data Sheet (MSDS) for detailed information on hazards and safe handling practices[4]. Always wear appropriate personal protective equipment (PPE), such as gloves, a lab coat, and safety glasses, when handling this compound.

Storage and Stability Data

The following table summarizes the recommended storage conditions and stability for **Clk1-IN-4**.

| Form | Storage Temperature | Duration |
|-----------------------------|---------------------|-------------|
| Lyophilized Powder | -20°C | 3 years |
| 4°C | 2 years | |
| Stock Solution (in solvent) | -80°C | 6 months[1] |
| -20°C | 1 month[1] | |

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **Clk1-IN-4**

This protocol outlines the steps for reconstituting lyophilized **Clk1-IN-4** to create a stock solution.

Materials:

- Lyophilized **Clk1-IN-4**
- Anhydrous DMSO (or other appropriate solvent)

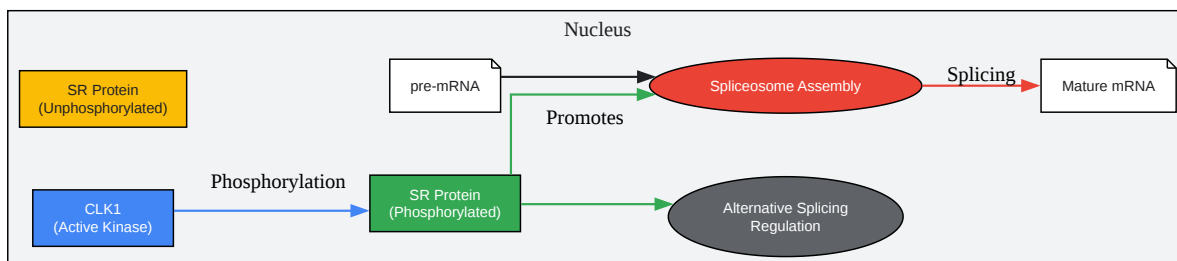
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Before opening, briefly centrifuge the vial of lyophilized **Clk1-IN-4** to ensure all the powder is at the bottom.
- Determine the desired stock solution concentration (e.g., 10 mM).
- Calculate the required volume of solvent based on the amount of **Clk1-IN-4** in the vial and the desired concentration. The molecular weight of **Clk1-IN-4** is 326.41 g/mol [\[1\]](#).
- Carefully add the calculated volume of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary [\[1\]](#)[\[3\]](#).
- Aliquot the stock solution into single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage as recommended [\[1\]](#).

Visual Guides

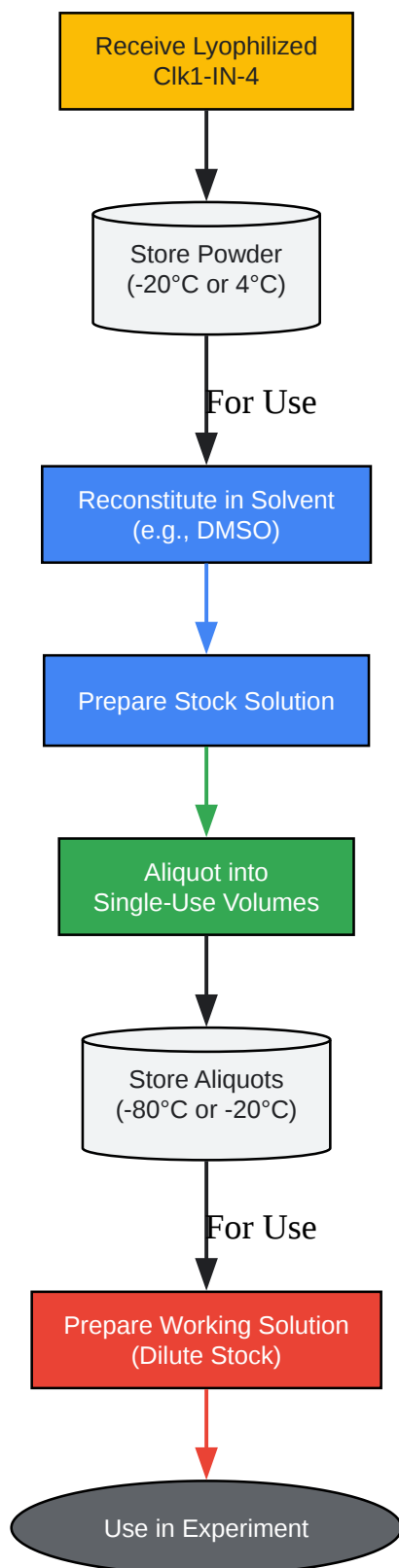
Signaling Pathway: Role of CLK1 in Splicing Regulation



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Caption: Simplified diagram of CLK1's role in regulating pre-mRNA splicing.

Experimental Workflow: Handling and Storage of Clk1-IN-4



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Caption: Recommended workflow for handling and storing **Clk1-IN-4**.

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